

Application Notes and Protocols for BRD6989

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Compound of Interest

Compound Name: *BRD6989*

Cat. No.: *B15610468*

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Abstract

BRD6989 is a potent and selective inhibitor of Cyclin-Dependent Kinase 8 (CDK8) and its paralog CDK19.[1][2][3] By inhibiting these kinases, **BRD6989** modulates the transcription of key genes involved in the immune response. Notably, it has been shown to upregulate the production of the anti-inflammatory cytokine Interleukin-10 (IL-10) in myeloid cells such as dendritic cells and macrophages.[3][4][5] This document provides detailed protocols for the preparation of a **BRD6989** stock solution, along with essential information on its chemical properties, mechanism of action, and a general experimental workflow for its application in cell-based assays.

Chemical Properties and Storage

A comprehensive summary of the key chemical properties of **BRD6989** is provided in the table below. This information is critical for accurate preparation of stock solutions and for maintaining the stability of the compound.

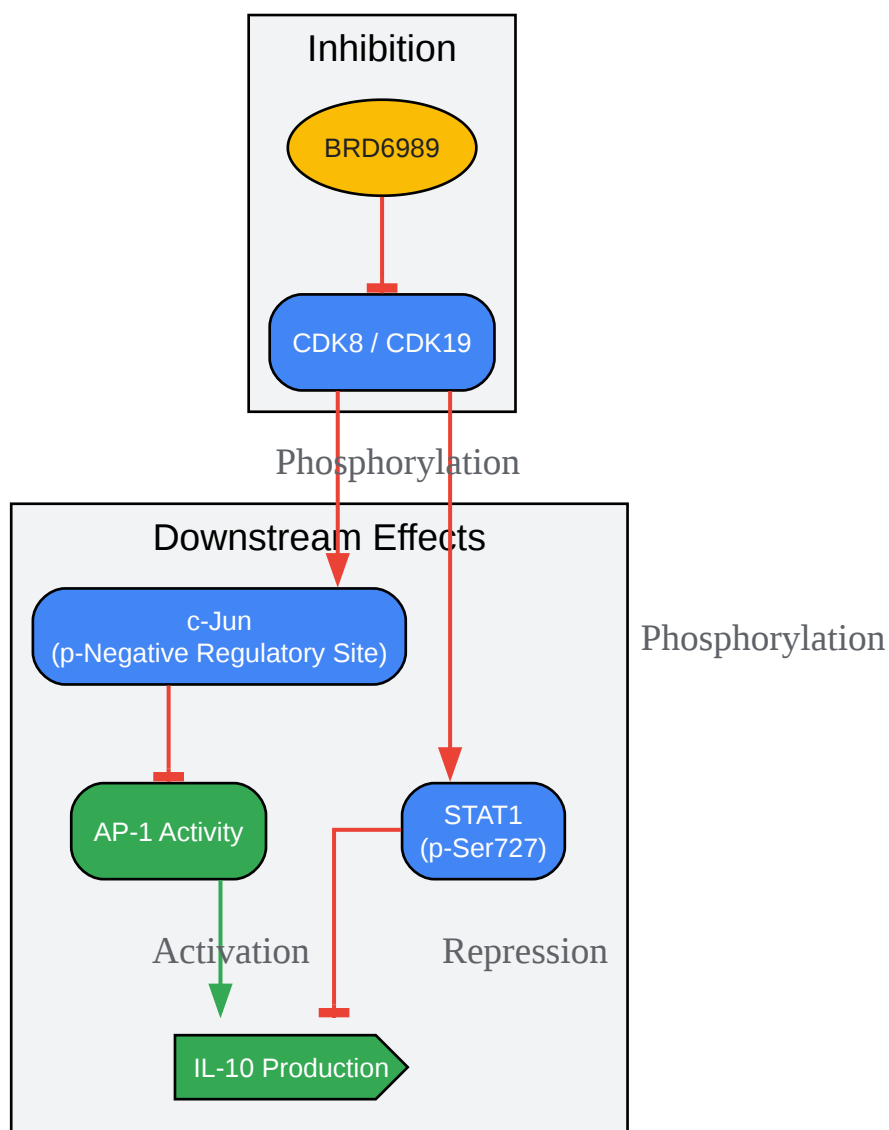
Property	Value	Source
Molecular Formula	C ₁₆ H ₁₆ N ₄	[1][4][6]
Molecular Weight	264.33 g/mol	[1][2][4][6]
CAS Number	642008-81-9	[1][2][4]
Appearance	Solid powder	[6]
Purity	≥97%	[4][5]

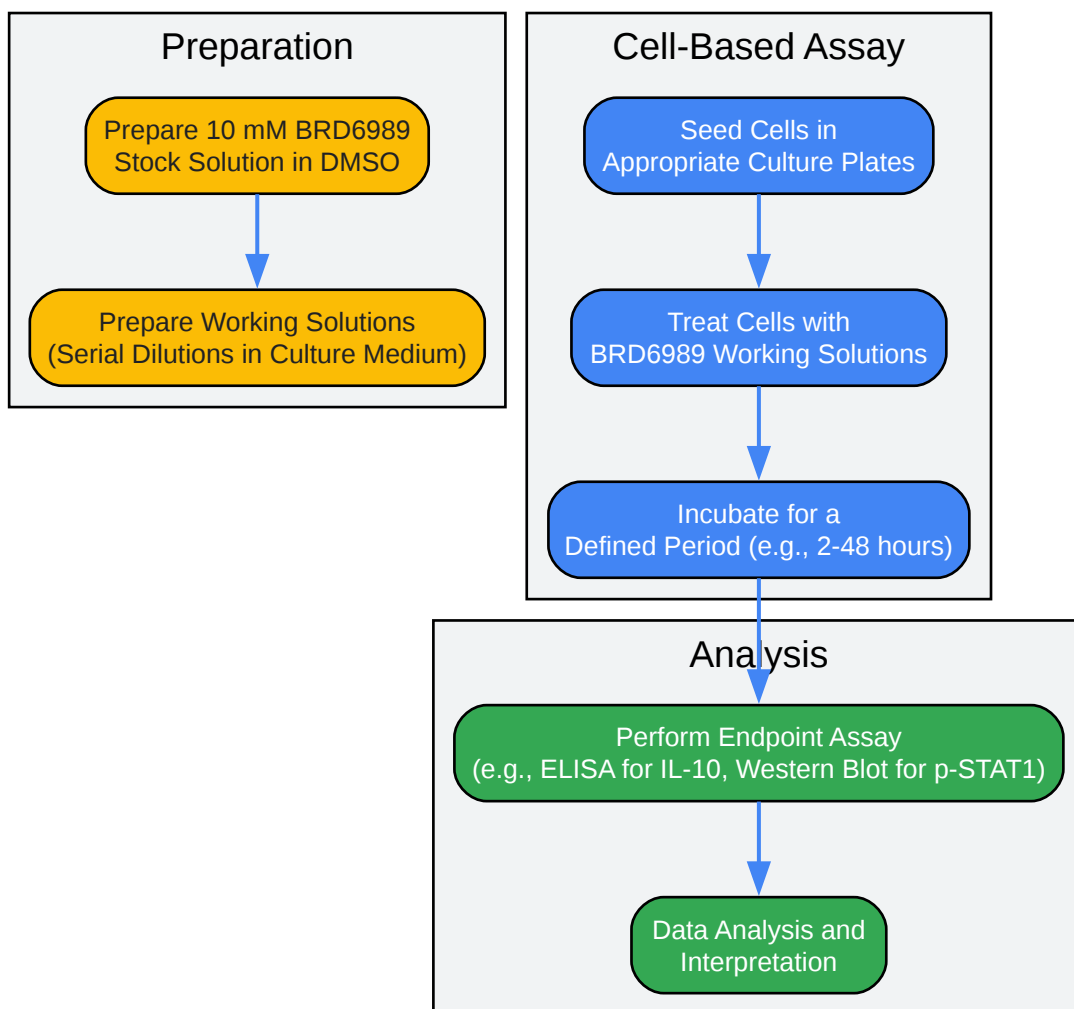
Proper storage of **BRD6989** as a dry powder and as a stock solution is crucial to ensure its stability and activity over time.

Storage Type	Temperature	Duration	Source
Dry Powder	-20°C	Up to 3 years	[3]
+4°C	Short-term	[4][6]	
Stock Solution in DMSO	-80°C	Up to 1 year	[2][3][7]
-20°C	Up to 1 month	[2][3][7]	

Mechanism of Action: CDK8/19 Inhibition and IL-10 Upregulation

BRD6989 exerts its biological effects by selectively inhibiting the kinase activity of CDK8 and CDK19. These kinases are part of the Mediator complex, which plays a pivotal role in regulating gene transcription. In myeloid cells, CDK8/19 acts as a negative regulator of IL-10 production. The inhibitory action of **BRD6989** on CDK8/19 leads to a downstream signaling cascade that ultimately enhances IL-10 expression. This involves the modulation of transcription factors such as STAT1 and components of the AP-1 complex. Specifically, **BRD6989** has been shown to suppress the phosphorylation of STAT1 at serine 727 (Ser727).





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